

Safety data sheet and handling guidelines for 1-Bromononane-d4-1

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Compound of Interest

Compound Name: 1-Bromononane-d4-1

Cat. No.: B1142647

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Technical Guide: Safe Handling of 1-Bromononane-d4-1

Disclaimer: A comprehensive Safety Data Sheet (SDS) for **1-Bromononane-d4-1** is not readily available. This guide is based on the safety information for its non-deuterated analogue, 1-Bromononane, as their chemical and toxicological properties are expected to be very similar. Researchers must consult the official SDS from the manufacturer before handling this chemical.

This technical guide provides essential safety information, physical and chemical properties, and handling procedures for **1-Bromononane-d4-1**, tailored for researchers, scientists, and drug development professionals.

Chemical Identification and Properties

This section details the fundamental identifiers and physical and chemical properties for both **1-Bromononane-d4-1** and its non-deuterated counterpart.

Table 1: Chemical Identifiers

Identifier	1-Bromononane-d4-1	1-Bromononane
Synonyms	n-Nonyl bromide-1,1,2,2-d4	n-Nonyl bromide, Nonyl bromide[1][2]
CAS Number	284474-44-8[3][4]	693-58-3[1][2]
Molecular Formula	C ₉ H ₁₅ D ₄ Br	C ₉ H ₁₉ Br[1]
Molecular Weight	211.18 g/mol [3][5]	207.15 g/mol [1][6]
IUPAC Name	1-bromo-1,1,2,2-tetradeuterononane[3][4]	1-bromononane[1]

Table 2: Physical and Chemical Properties

Property	Value
Appearance	Colorless liquid[7][8]
Boiling Point	201 °C (lit.)[6][9]
Melting Point	-29 °C[6]
Flash Point	90.0 °C / 194.0 °F[6]
Density	1.11 g/mL at 25 °C
Water Solubility	Immiscible[2]
Vapor Pressure	0.158 mmHg at 25°C
Stability	Stable under normal conditions. Incompatible with strong oxidizing agents and strong bases. [2][6]

Hazard Identification and Toxicology

1-Bromononane is classified as a combustible liquid and is very toxic to aquatic life.[1] The Global Harmonized System (GHS) classification indicates it is a warning-level hazard for its acute toxicity to the aquatic environment.[1]

Table 3: GHS Classification for 1-Bromononane

Hazard Class	Hazard Statement
Hazardous to the aquatic environment, acute hazard	H400: Very toxic to aquatic life [1]

Toxicological Information Summary:

Detailed toxicological studies for **1-Bromononane-d4-1** are not available. The following information is for 1-Bromononane and should be considered relevant for its deuterated analogue.

- Acute Effects: May cause irritation to the skin, eyes, and respiratory tract.[\[2\]](#) Inhalation of high concentrations may lead to symptoms like headache, dizziness, and nausea.
- Mutagenic and Carcinogenic Effects: There is no information available to suggest that 1-Bromononane has mutagenic or carcinogenic effects.

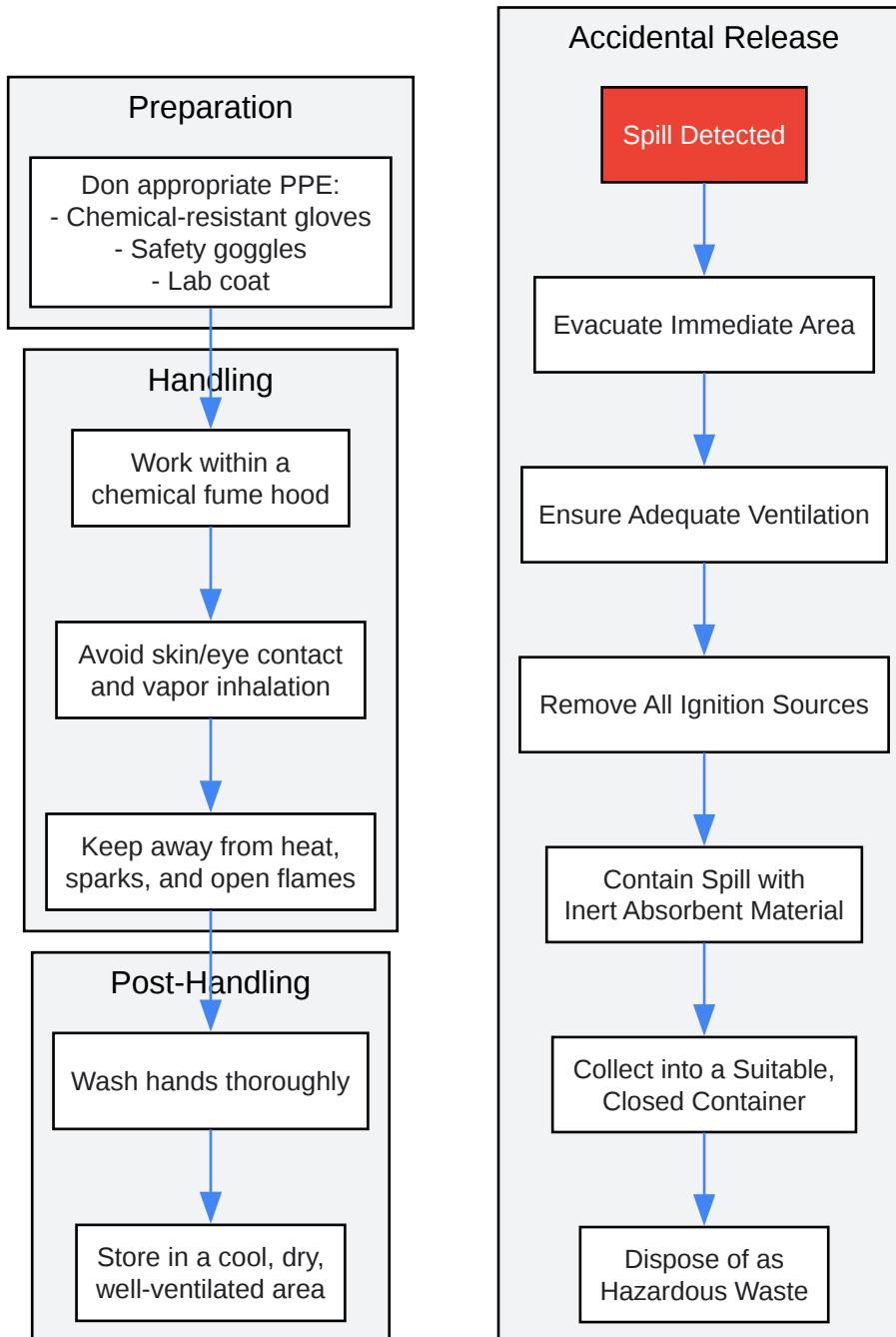
Experimental Protocols and Safe Handling

While specific experimental protocols for **1-Bromononane-d4-1** are not detailed in available safety data sheets, the following handling and storage procedures are critical for laboratory safety.

Handling Procedures

- Always use this chemical within a chemical fume hood to ensure adequate ventilation.[\[10\]](#)
- Wear appropriate Personal Protective Equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[\[11\]](#)
- Keep the compound away from heat, sparks, and open flames as it is a combustible liquid.[\[10\]](#)
- Avoid all direct contact with the skin and eyes and prevent the inhalation of vapors.
- Practice good industrial hygiene, including washing hands thoroughly after handling.[\[11\]](#)

Emergency Response Protocol

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- To cite this document: BenchChem. [Safety data sheet and handling guidelines for 1-Bromononane-d4-1]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1142647#safety-data-sheet-and-handling-guidelines-for-1-bromononane-d4-1]

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